

Application Notes and Protocols for Sedaxane in Integrated Pest Management (IPM)

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Compound of Interest

Compound Name: Sedaxane

Cat. No.: B1681717

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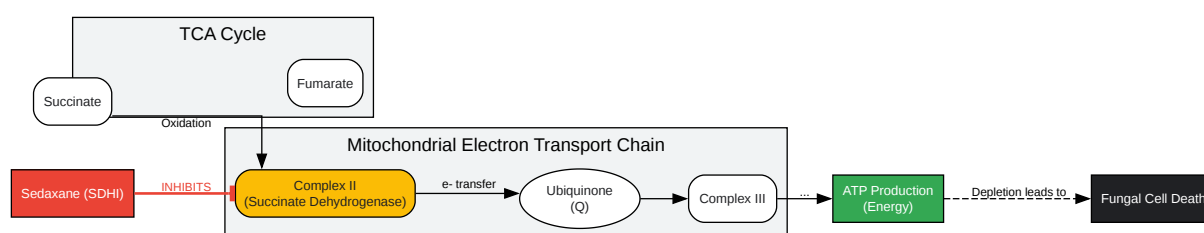
Abstract

Sedaxane is a broad-spectrum fungicide belonging to the pyrazole-carboxamide chemical class, developed for the control of seed- and soil-borne fungal pathogens.^{[1][2]} As a succinate dehydrogenase inhibitor (SDHI), its mode of action involves the disruption of mitochondrial respiration in fungi, a critical pathway for energy production.^{[1][3]} Primarily utilized as a seed treatment, **Sedaxane** offers both local and systemic protection to the seed and developing roots.^{[1][4]} Its integration into Integrated Pest Management (IPM) strategies is crucial for sustainable agriculture, focusing on effective disease control while mitigating the risk of fungicide resistance. These notes provide detailed protocols for the application and evaluation of **Sedaxane**, summarize key quantitative efficacy data, and outline its strategic use within an IPM framework.

Mechanism of Action: Inhibition of Succinate Dehydrogenase

Sedaxane's fungicidal activity stems from its targeted inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain.^{[1][3]} By binding to the ubiquinone-binding site (Q-site) of the SDH enzyme, **Sedaxane** blocks the oxidation of succinate to fumarate. This action halts the tricarboxylic acid

(TCA) cycle and prevents the transfer of electrons to the respiratory chain, thereby disrupting the production of ATP, which is essential for cellular energy and leads to fungal cell death.[3]



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Caption: **Sedaxane** inhibits Complex II (SDH), blocking the TCA cycle and mitochondrial respiration.

Quantitative Efficacy Data

Sedaxane demonstrates high efficacy against key seed- and soil-borne pathogens. The following tables summarize in vitro and in vivo activity data from foundational studies.

Table 1: In Vitro Inhibition of Succinate:Ubiquinone Oxidoreductase by Sedaxane and Other Carboxamides

This table presents the half-maximal inhibitory concentration (IC₅₀) values, which measure the concentration of a fungicide required to inhibit 50% of the SDH enzyme activity in mitochondrial suspensions isolated from *Rhizoctonia solani*. Lower values indicate higher potency.

Compound	Chemical Group	IC50 (nM) against R. solani
Sedaxane	Pyrazole-carboxamide	4.3
Isopyrazam	Pyrazole-carboxamide	3.0
Bixafen	Pyrazole-carboxamide	3.7
Penthiopyrad	Pyrazole-carboxamide	10.3
Fluopyram	Pyridinyl-ethyl-benzamide	27.0
Boscalid	Pyridine-carboxamide	39.0
Carboxin	Oxathiin-carboxamide	2300.0

Data sourced from Zeun et al.,
2012. Pest Management
Science.

Table 2: In Vivo Efficacy of Sedaxane Seed Treatment Against Rhizoctonia solani in Greenhouse Experiments

This table shows the protective activity of **Sedaxane** when applied as a seed treatment in artificially inoculated soil.

Crop	Application Rate (g a.i. / 100 kg seed)	Days After Planting (DAP)	% Disease (Untreated Control)	% Disease (Sedaxane Treated)	% Activity
Soybean	15	38	84.9	7.3	91.4
Corn	50	22	87.5	2.0	97.7
Cotton	200	11	100	7.9	92.1

Data sourced from Zeun et al., 2012.

Pest Management Science.[4]

Application in Integrated Pest Management (IPM)

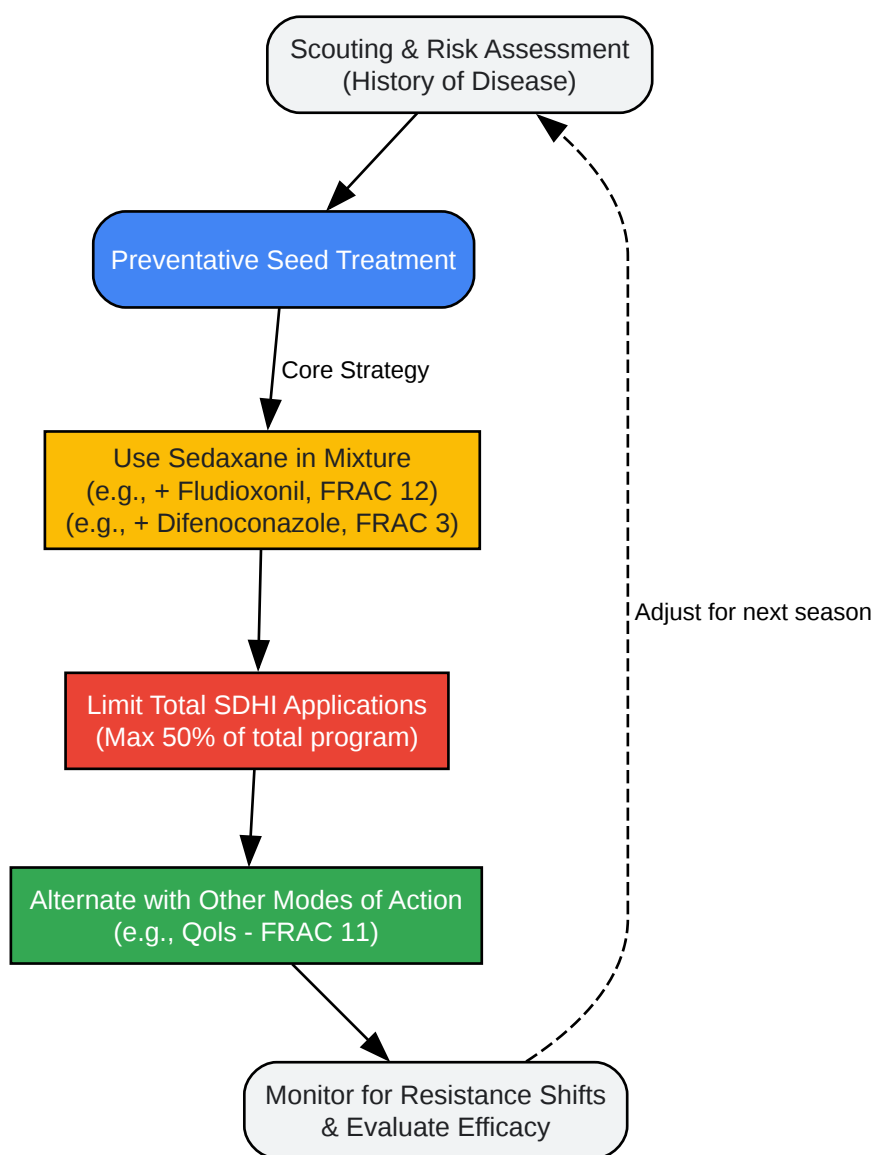
The effective use of **Sedaxane** within an IPM program is critical to delay the development of fungicide resistance. As an SDHI fungicide, it is classified under FRAC (Fungicide Resistance Action Committee) Code 7, a group considered to have a medium to high risk of resistance development.

Key IPM Principles for **Sedaxane**:

- **Preventative Use:** Apply **Sedaxane** as a preventative seed treatment before the expected onset of disease pressure. SDHI fungicides are most effective when used before or in the early stages of infection.
- **Use in Mixtures:** **Sedaxane** is frequently co-formulated with fungicides that have different modes of action (e.g., difenoconazole [FRAC 3], mefenoxam [FRAC 4], or fludioxonil [FRAC 12]).[4] This practice is a cornerstone of anti-resistance strategy, as it makes it more difficult for a pathogen population to develop resistance to multiple modes of action simultaneously.
- **Limit Applications:** The total number of SDHI-containing fungicide applications per season should be limited. FRAC guidelines recommend that no more than 50% of the total fungicide

applications should contain an SDHI product.

- Alternation: If solo SDHI products are used in a foliar spray program following a seed treatment, they must be applied in strict alternation with effective fungicides from different FRAC groups.



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Caption: Logical workflow for integrating **Sedaxane** into a resistance management strategy.

Experimental Protocols

Protocol 4.1: Greenhouse Efficacy Evaluation of Sedaxane Seed Treatment against Rhizoctonia solani

Objective: To determine the in vivo efficacy of **Sedaxane** seed treatment in protecting a target crop (e.g., soybean) from seedling damping-off caused by *R. solani*.

Materials:

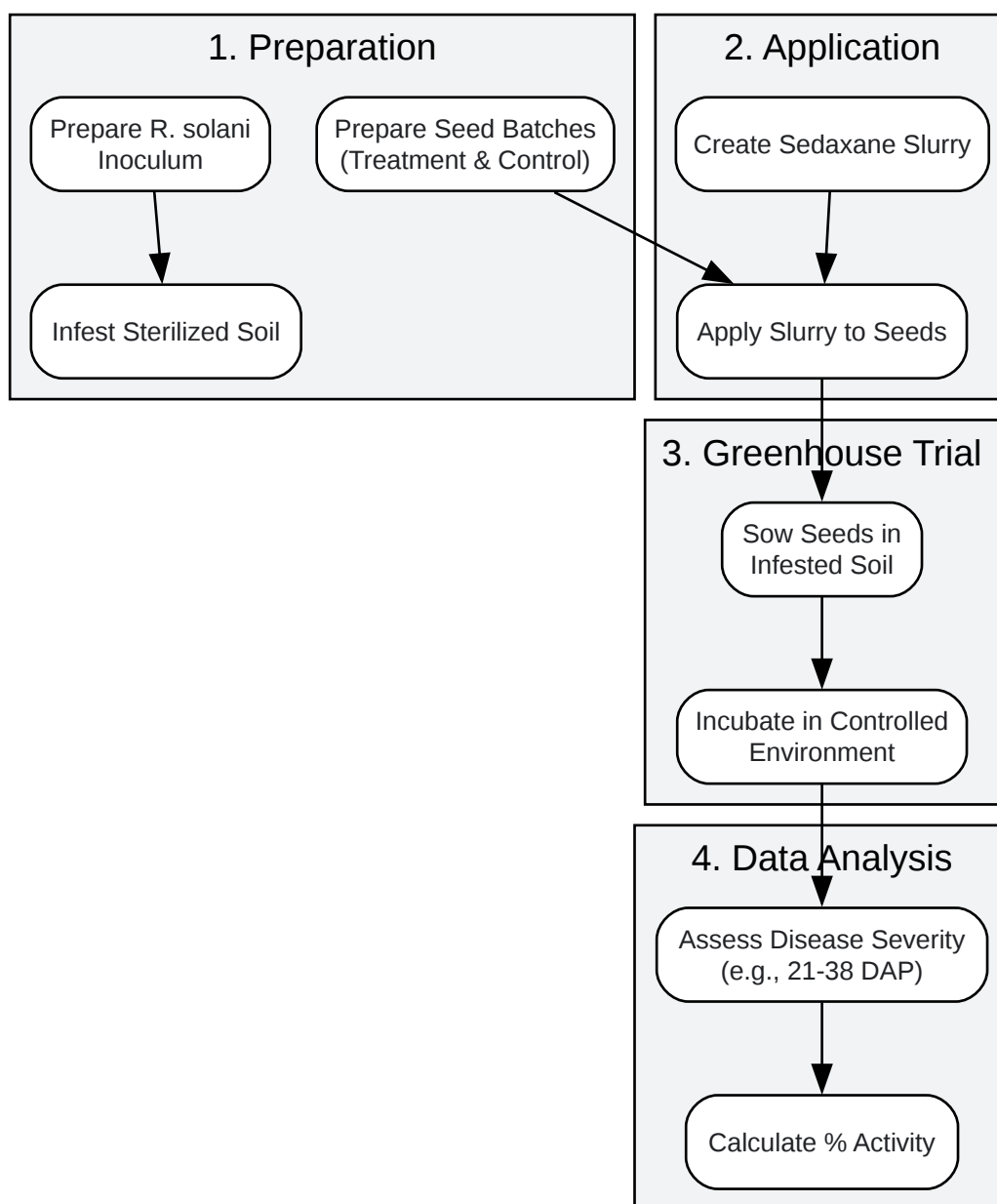
- Certified crop seeds (e.g., soybean cv. Toliman).
- **Sedaxane** formulation (e.g., FS 100 g/L).
- *Rhizoctonia solani* inoculum (e.g., grown on sterilized millet or oat seeds).
- Sterilized soil substrate (e.g., 45% sand, 45% vermiculite, 10% silty loam).
- Plastic trays or pots.
- Laboratory seed treater or rotating flask device (e.g., Turbola).
- Growth chamber or greenhouse with controlled temperature (20-22°C), humidity (~70%), and lighting (14h day).

Methodology:

- **Inoculum Preparation:** Culture *R. solani* on Potato Dextrose Agar (PDA) for 7-10 days. Use agar plugs to inoculate sterilized, moistened millet seeds and incubate for 2-3 weeks until fully colonized. Air-dry the inoculum.
- **Soil Infestation:** Mix the prepared *R. solani* inoculum with the sterilized soil substrate at a predetermined rate (e.g., 1-2 g/kg) to achieve consistent disease pressure. Distribute the infested soil into pots or trays.
- **Seed Treatment Application:** a. Prepare a slurry of **Sedaxane** by mixing the formulated product with a small amount of tap water. b. Weigh a batch of seeds (e.g., 100 g). c. In a rotating flask or seed treater, apply the slurry to the seeds to achieve the target dose (e.g., 15 g a.i. / 100 kg seed). d. Rotate the flask for approximately 60 seconds to ensure even

coating.^[4] e. Prepare an "Untreated Control" batch of seeds treated with water only. f. Allow seeds to air-dry before planting.

- Planting and Growth: a. Sow the treated and untreated seeds into the infested soil at a standard depth. b. Include an absolute control (untreated seeds in non-infested soil). c. Arrange treatments in a randomized complete block design with at least four replicates. d. Place pots/trays in a greenhouse under controlled conditions. Water as needed to maintain constant moisture.
- Disease Assessment: a. At a predetermined time point (e.g., 21-38 days after planting), assess for disease symptoms. b. Record seedling emergence, pre- and post-emergence damping-off, and root rot severity using a 0-5 rating scale. c. Calculate a disease index (DI) and the percentage of control (activity) using the formula: $\% \text{ Activity} = [(DI \text{ in Untreated Control} - DI \text{ in Treatment}) / DI \text{ in Untreated Control}] \times 100$



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Caption: Workflow for a greenhouse trial to evaluate **Sedaxane** seed treatment efficacy.

Conclusion

Sedaxane is a potent and effective SDHI fungicide that serves as a valuable tool for managing critical seed- and soil-borne diseases. Its targeted mode of action provides excellent control of pathogens like *Rhizoctonia solani*. For long-term sustainability and to preserve its efficacy, **Sedaxane** must be deployed within a scientifically rigorous IPM framework. Adherence to

resistance management guidelines, particularly the use of mixtures with different modes of action and limiting the overall exposure of pathogen populations to SDHI chemistry, is paramount for researchers and crop protection professionals.

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References

- 1. researchgate.net [researchgate.net]
- 2. Nanoencapsulation and delivery of bioactive ingredients using zein nanocarriers: approaches, characterization, applications, and perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. connectsci.au [connectsci.au]
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